

Potential Research Areas for meso-2,5-Dibromoadipic Acid: A Technical Guide

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Compound of Interest

Compound Name: *Meso-2,5-dibromoadipic acid*

Cat. No.: *B15350965*

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For Researchers, Scientists, and Drug Development Professionals

Meso-2,5-dibromoadipic acid is a halogenated dicarboxylic acid with significant potential as a versatile building block in various scientific domains. Its unique stereochemistry and the presence of two reactive bromine atoms, in addition to the terminal carboxylic acid functionalities, open up a wide array of synthetic possibilities. This document provides an in-depth exploration of potential research avenues for this compound, complete with experimental considerations, data summaries, and conceptual workflows to guide future investigations in polymer chemistry, medicinal chemistry, and materials science.

Synthesis and Characterization

The primary route to **meso-2,5-dibromoadipic acid** involves the bromination of adipic acid. While various methods exist, a common approach is the Hell-Vollhard-Zelinsky reaction, which proceeds via an acyl halide intermediate.

Experimental Protocol: Synthesis of meso-2,5-Dibromoadipic Acid

A typical laboratory-scale synthesis involves the following steps:

- **Acyl Halide Formation:** Adipic acid is treated with a halogenating agent, such as thionyl chloride (SOCl_2) or phosphorus tribromide (PBr_3), to form the corresponding diacyl halide. This reaction is typically performed in an inert solvent under reflux.

- **α-Bromination:** Elemental bromine (Br_2) is then added portion-wise to the diacyl halide. The reaction is often catalyzed by a small amount of phosphorus (P) or a phosphorus halide. The mixture is heated to promote the bromination at the α-positions (carbons 2 and 5).
- **Hydrolysis:** The resulting 2,5-dibromoadipoyl halide is then carefully hydrolyzed, typically by adding water or an aqueous acidic solution, to yield the final **meso-2,5-dibromoadipic acid** product.
- **Purification:** The crude product is often a mixture of stereoisomers. The meso form can be isolated and purified by recrystallization from a suitable solvent, such as water or an ethyl acetate/hexane mixture.

Physicochemical and Spectroscopic Data

The following table summarizes key quantitative data for **meso-2,5-dibromoadipic acid**, which is crucial for its identification and characterization.

Property	Value
Molecular Formula	C ₆ H ₈ Br ₂ O ₄
Molecular Weight	303.93 g/mol
Melting Point	Approximately 190-195 °C (decomposes)
¹ H NMR (DMSO-d ₆)	
δ (ppm) 4.5 (m, 2H, CHBr)	
δ (ppm) 2.1 (m, 4H, CH ₂)	
¹³ C NMR (DMSO-d ₆)	
δ (ppm) 172 (C=O)	
δ (ppm) 48 (CHBr)	
δ (ppm) 30 (CH ₂)	
IR Spectroscopy (KBr)	
ν (cm ⁻¹) ~3000 (O-H)	Broad band characteristic of carboxylic acid
ν (cm ⁻¹) ~1700 (C=O)	Strong absorption
ν (cm ⁻¹) ~600 (C-Br)	

Core Research Areas

The bifunctional nature of **meso-2,5-dibromoadipic acid**, with two carboxylic acids and two alkyl bromide groups, makes it an attractive starting material for several research fields.

Polymer Chemistry

The compound can be utilized as a specialty monomer to synthesize polymers with enhanced properties. The bromine atoms can impart flame retardancy and increase the refractive index, while the carboxylic acid groups allow for condensation polymerization.

- Flame-Retardant Polyesters and Polyamides: Copolymerization of **meso-2,5-dibromoadipic acid** with various diols (e.g., ethylene glycol, 1,4-butanediol) or diamines (e.g.,

hexamethylenediamine) can produce polyesters and polyamides. The incorporated bromine atoms can act as radical traps upon combustion, thereby reducing flammability. Research in this area would focus on:

- Synthesizing a series of brominated polymers with varying monomer ratios.
- Characterizing their thermal properties using thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC).
- Evaluating their flame retardancy using standard tests like UL 94 or Limiting Oxygen Index (LOI).
- High Refractive Index Polymers: The presence of heavy bromine atoms can increase the refractive index of the resulting polymers, a desirable property for optical applications such as lenses, coatings, and optical fibers.

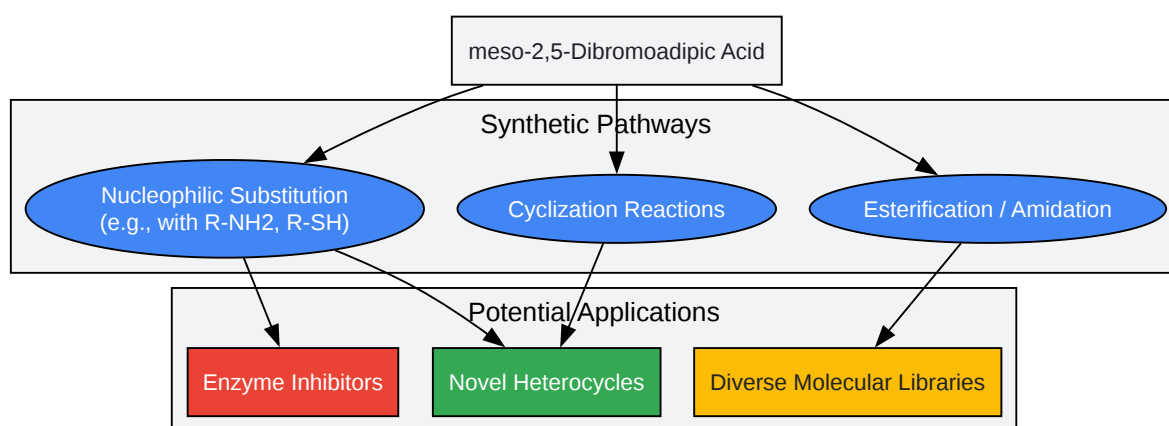
Caption: Polymer synthesis workflow using **meso-2,5-dibromoadipic acid**.

Medicinal Chemistry and Drug Development

The carbon skeleton of adipic acid is found in various natural products and bioactive molecules. The dibromo-derivative serves as a scaffold for generating novel compounds with potential therapeutic applications. The bromine atoms act as excellent leaving groups for nucleophilic substitution, allowing for the introduction of diverse functionalities.

- Synthesis of Novel Heterocycles: Intramolecular or intermolecular cyclization reactions can lead to a variety of heterocyclic structures. For instance, reaction with primary amines could yield substituted piperidines or other nitrogen-containing heterocycles, which are privileged scaffolds in drug discovery.
- Enzyme Inhibitor Development: Adipic acid itself is known to interact with certain enzymes. The brominated analog or its derivatives could exhibit enhanced or novel inhibitory activities. The bromine atoms can form halogen bonds with protein residues or act as reactive handles to covalently modify an enzyme's active site. Potential targets could include metabolic enzymes or proteases.

- Scaffold for Combinatorial Chemistry: The molecule's C2 symmetry and four functionalizable points (two carboxylic acids, two C-Br bonds) make it an ideal starting point for creating diverse molecular libraries for high-throughput screening.



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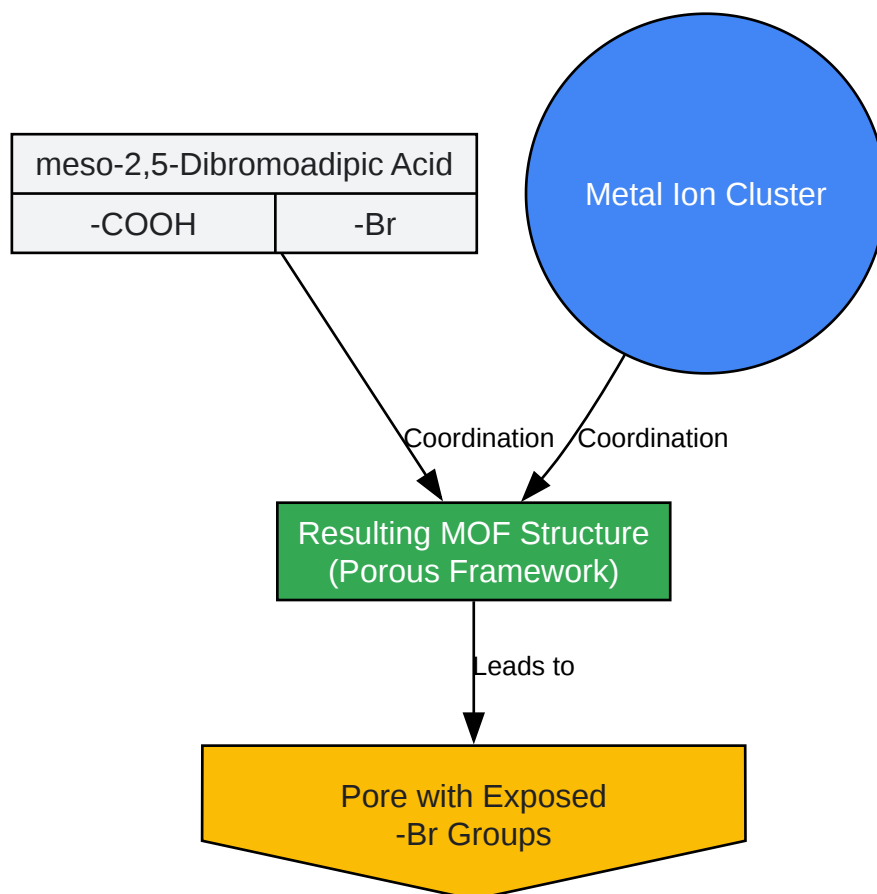
Caption: Synthetic pathways from **meso-2,5-dibromoadipic acid** in medicinal chemistry.

Materials Science

The ability of dicarboxylic acids to act as linkers in coordination polymers makes **meso-2,5-dibromoadipic acid** a candidate for constructing novel Metal-Organic Frameworks (MOFs).

- Functionalized MOFs: The carboxylic acid groups can coordinate with metal ions (e.g., Zn²⁺, Cu²⁺, Zr⁴⁺) to form the framework structure. The bromine atoms would then be exposed on the surface of the pores. These functionalized pores could exhibit:
 - Selective Gas Sorption: The polarizable bromine atoms could lead to specific interactions with certain gas molecules, enhancing selectivity in gas separation applications.
 - Catalytic Activity: The C-Br bonds can serve as synthetic handles for post-synthetic modification, allowing for the covalent attachment of catalytic species within the MOF channels.

- Sensing Applications: The interaction of analytes with the brominated pore environment could induce a measurable change in the MOF's optical or electronic properties.



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Caption: Conceptual assembly of a MOF using a dibromo-linker.

Conclusion

Meso-2,5-dibromoadipic acid represents a promising, yet underexplored, chemical entity. Its synthesis is straightforward, and its structure offers a rich platform for innovation across multiple scientific disciplines. The research avenues outlined in this guide—from the development of advanced functional polymers and novel therapeutic agents to the construction of sophisticated porous materials—provide a solid foundation for future investigations. The detailed experimental considerations and structured data should empower researchers to unlock the full potential of this versatile molecule.

- To cite this document: BenchChem. [Potential Research Areas for meso-2,5-Dibromoadipic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15350965#potential-research-areas-for-meso-2-5-dibromoadipic-acid\]](https://www.benchchem.com/product/b15350965#potential-research-areas-for-meso-2-5-dibromoadipic-acid)

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